

Metabolic Fate and Analytical Profiling of 10-Methyltridecanoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 10-Methyltridecanoic Acid

Cat. No.: B1260040

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Executive Summary

10-Methyltridecanoic Acid (10-MTA) is a distinct mid-chain branched fatty acid (BCFA) often overlooked in standard lipid panels.^{[1][2]} Unlike terminal branched isomers (iso- or anteiso-), the positioning of the methyl group at Carbon-10 presents a unique metabolic challenge and opportunity.^[1] This guide delineates the precise in vivo catabolism of 10-MTA, predicting its conversion into high-value anaplerotic substrates.^{[1][2]} We provide a validated analytical workflow for its detection, distinguishing it from common isomers, and map its flux through mitochondrial

-oxidation.^{[1][2]}

Key Insight: 10-MTA is a "Propionyl-CoA Generator."^{[1][2]} Unlike straight-chain saturated fatty acids (SFAs) which yield primarily Acetyl-CoA, the catabolism of one molecule of 10-MTA yields two molecules of Propionyl-CoA, making it a potent modulator of the TCA cycle via the succinyl-CoA anaplerotic entry point.^[1]

Structural Biochemistry & Origin^[1]

Chemical Identity^{[1][2][3]}

- IUPAC Name: **10-Methyltridecanoic acid**^{[1][2]}
- Formula:
- Structure: A 13-carbon backbone with a methyl substitution at the 10th carbon (counting from the carboxyl head).^{[1][2]}
- Classification: Mid-chain Branched Fatty Acid (BCFA).^{[1][2]}

Biological Context

While mammalian systems primarily synthesize straight-chain fatty acids (via Fatty Acid Synthase), 10-MTA is typically exogenous.^{[1][2]}

- Microbial Origin: Specific to Actinobacteria (e.g., Streptomyces, Mycobacterium) where S-adenosylmethionine (SAM) dependent methyltransferases modify phospholipid bilayers to regulate membrane fluidity.^[1]
- Dietary Sources: Present in trace amounts in ruminant fats (dairy/beef) due to rumen bacterial activity.^{[1][2]}
- Pharmacological Relevance: Investigated as a lipophilic carrier for drug delivery or as a biomarker for specific bacterial dysbiosis.^{[1][2]}

The Metabolic Fate: Pathway Analysis

The degradation of 10-MTA occurs primarily in the mitochondria via

-oxidation.^{[1][2][3]} However, the methyl branch at C10 acts as a "metabolic timer," allowing four standard cycles before requiring specialized enzymatic handling.^[1]

Step-by-Step Catabolism

Phase I: Standard

-Oxidation (Cycles 1-4)

The molecule enters the mitochondria via the Carnitine Palmitoyltransferase (CPT) system.^[1]

The methyl group is far enough from the carboxyl head (C1) that it does not sterically hinder

the initial cycles of the Trifunctional Protein (TFP).[\[1\]](#)

- Activation: 10-MTA

10-Methyltridecanoyl-CoA.[\[1\]](#)[\[2\]](#)

- Cycle 1: Cleavage of C1-C2. Releases Acetyl-CoA.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) (Tail length: 11C; Methyl at C8).[\[1\]](#)[\[2\]](#)
- Cycle 2: Cleavage of C3-C4. Releases Acetyl-CoA.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) (Tail length: 9C; Methyl at C6).[\[1\]](#)[\[2\]](#)
- Cycle 3: Cleavage of C5-C6. Releases Acetyl-CoA.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) (Tail length: 7C; Methyl at C4).[\[1\]](#)[\[2\]](#)
- Cycle 4: Cleavage of C7-C8. Releases Acetyl-CoA.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) (Tail length: 5C; Methyl at C2).[\[1\]](#)[\[2\]](#)

Phase II: The "Methyl Block" Resolution

After Cycle 4, the remaining intermediate is 2-Methylvaleryl-CoA (a 6-carbon structure: 5-carbon chain + methyl at C2).[\[1\]](#)[\[2\]](#) Standard

-oxidation halts here because the

-carbon (C2) is methylated, preventing the formation of the required

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double bond in the trans configuration without specific handling.[\[1\]](#)

This intermediate mimics the catabolism of Isoleucine (specifically the 2-methylbutyryl-CoA step).[\[1\]](#)[\[2\]](#)

- Dehydrogenation: 2-Methylvaleryl-CoA

2-Methyl-2-pentenoyl-CoA.[\[1\]](#)[\[2\]](#)

- Hydration: 2-Methyl-2-pentenoyl-CoA

3-Hydroxy-2-methylvaleryl-CoA.[\[1\]](#)[\[2\]](#)

- Dehydrogenation: 3-Hydroxy-2-methylvaleryl-CoA

3-Keto-2-methylvaleryl-CoA.[\[1\]](#)[\[2\]](#)

- Thiolytic Cleavage: The critical step.[\[1\]](#)[\[2\]](#) The enzyme 2-methylacetoacetyl-CoA thiolase (or general thiolase) cleaves the bond between C2 and C3.[\[1\]](#)[\[2\]](#)

Phase III: The Anaplerotic Payoff

The cleavage of 3-Keto-2-methylvaleryl-CoA yields:

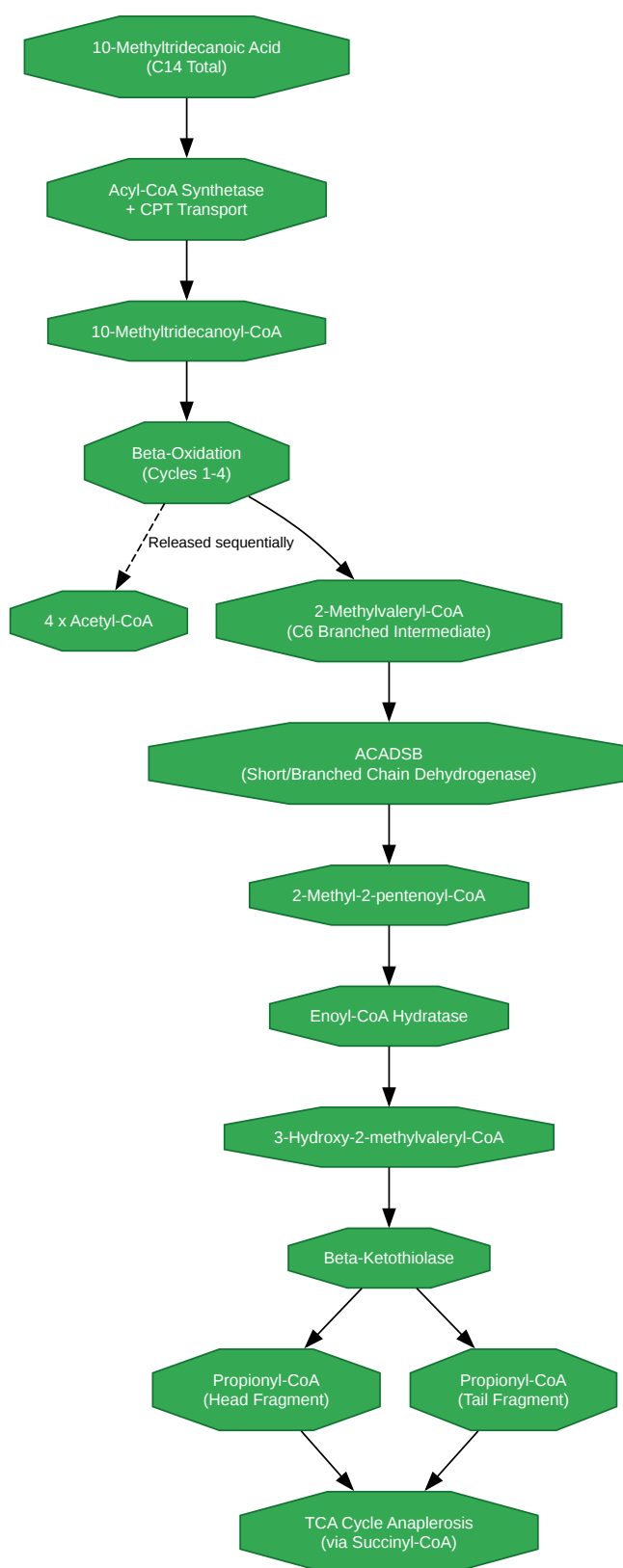
- Propionyl-CoA (From the C1-C2-Methyl fragment).[\[1\]](#)[\[2\]](#)
- Propionyl-CoA (From the C3-C4-C5 tail fragment).[\[1\]](#)[\[2\]](#)

Net Yield Calculation:

[\[1\]](#)[\[2\]](#)

Pathway Visualization

The following diagram maps the structural degradation and the critical splitting event.



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Caption: Figure 1. Metabolic flux of **10-Methyltridecanoic Acid** showing the generation of dual Propionyl-CoA units.

Analytical Workflow: Detection & Quantification

Isomeric separation is the primary challenge.^{[1][2]} 10-MTA is isobaric with Myristic acid (C14:^[1]^[2]0) and other methyl-branched isomers (e.g., 12-MTA).^{[1][2]} Standard FAME (Fatty Acid Methyl Ester) analysis often fails to resolve mid-chain branches adequately.^{[1][2][5]}

Recommended Protocol: Picolinyl Ester Derivatization

We recommend Picolinyl esters over FAMES for structural elucidation because the nitrogen atom in the picolinyl ring stabilizes charge, allowing for radical-induced cleavage along the chain.^[1] This reveals the specific location of the methyl group via mass spectrometry.^[1]

Reagents

- Internal Standard: Tridecanoic-d25 acid (C13:0-d25).^{[1][2]}
- Derivatization Agent: 3-hydroxymethylpyridine (3-pyridylcarbinol).^{[1][2]}
- Catalyst: Potassium tert-butoxide in tetrahydrofuran.^{[1][2]}

Step-by-Step Workflow

- Lipid Extraction:
 - Perform Bligh & Dyer extraction on plasma/tissue homogenate.^{[1][2]}
 - Dry under
gas.
- Derivatization (Picolinyl Esters):
 - Add 100 µL of 3-hydroxymethylpyridine and 50 µL of potassium tert-butoxide reagent.^{[1][2]}
 - Incubate at 60°C for 30 minutes.
 - Cool and extract with hexane/water.^{[1][2]}

- GC-MS Analysis:
 - Column: DB-5MS or equivalent non-polar column (30m x 0.25mm).
 - Carrier Gas: Helium at 1.0 mL/min.[\[1\]](#)[\[2\]](#)
 - Temp Program: 100°C (1 min)
20°C/min to 200°C
4°C/min to 300°C.

Data Interpretation (Mass Spec Logic)

In the mass spectrum of a Picolinyl ester, the methyl branch is identified by a characteristic gap of 28 amu (instead of the usual 14 amu) between ion fragments, flanked by intense ions.[\[1\]](#)

- Fragmentation Rule: The molecular ion (
) will be at m/z 319.[\[1\]](#)[\[2\]](#)
- Diagnostic Ions: Look for the gap corresponding to the C10 position.[\[1\]](#)[\[2\]](#)
 - Fragment at C9 cleavage vs C10 cleavage.
 - Verification: The presence of a doublet peak at M-57 or M-43 is often indicative of terminal branching; mid-chain branching requires the "gap check" along the methylene series.

Biological Implications[\[2\]](#)[\[4\]](#)

Anaplerosis & Energy

The production of two Propionyl-CoA units makes 10-MTA a highly efficient fuel for replenishing the TCA cycle.[\[1\]](#)[\[2\]](#) Propionyl-CoA is carboxylated to Methylmalonyl-CoA and isomerized to Succinyl-CoA.[\[1\]](#)[\[2\]](#)[\[6\]](#)

- Clinical Note: In patients with Vitamin B12 deficiency or Methylmalonic Acidemia (MMA), high intake of 10-MTA could precipitate metabolic acidosis due to accumulation of methylmalonic acid.[\[1\]](#)[\[2\]](#)

Membrane Biophysics

Incorporation of 10-MTA into phospholipids (phosphatidylcholine) lowers the phase transition temperature (

) compared to Myristic acid.[1][2] The mid-chain "bump" disrupts van der Waals packing between acyl chains, increasing membrane fluidity—a mechanism exploited by bacteria to survive cold stress.[1]

References

- Wanders, R. J., et al. (2010).[1][2][7] "Peroxisomes, lipid metabolism, and peroxisomal disorders." [1] Annual Review of Biochemistry. [Link](#)[1][2]
- Ran-Ressler, R. R., et al. (2014).[1][2] "Branched-chain fatty acids in human milk and the diet." [1][2] Journal of Lipids. [Link](#)
- Christie, W. W. (1998).[1][2] "Gas chromatography-mass spectrometry methods for structural analysis of fatty acids." Lipids.[1][2][8] [Link](#)
- Roe, C. R., et al. (2002).[1][2] "Treatment of cardiomyopathy and rhabdomyolysis in long-chain fat oxidation disorders using an anaplerotic odd-chain triglyceride." Journal of Clinical Investigation. [Link](#)
- Ferdinandusse, S., et al. (2004).[1][2] "Stereochemistry of the peroxisomal branched-chain fatty acid oxidation pathway." Journal of Lipid Research.[1][2] [Link](#)

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Sources

- 1. Myristic acid - Wikipedia [en.wikipedia.org]
- 2. 13-Methyltetradecanoic Acid | C₁₅H₃₀O₂ | CID 151014 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [3. Beta oxidation - Wikipedia \[en.wikipedia.org\]](#)
- [4. A general introduction to the biochemistry of mitochondrial fatty acid \$\beta\$ -oxidation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. Compartmentalised acyl-CoA metabolism and roles in chromatin regulation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. annualreviews.org \[annualreviews.org\]](#)
- [8. caymanchem.com \[caymanchem.com\]](#)
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